

Prodlure CAS number and chemical properties

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Compound of Interest

Compound Name: *Prodlure*

Cat. No.: *B1679160*

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An In-Depth Technical Guide to **Prodlure**: (E,Z)-7,9-Dodecadien-1-yl acetate

For researchers, scientists, and professionals in drug development and pest management, this guide provides a comprehensive overview of **Prodlure**, the insect sex pheromone chemically identified as (E,Z)-7,9-dodecadien-1-yl acetate. This semiochemical plays a crucial role in the mating behavior of several key insect pests, making it a focal point for the development of effective and environmentally benign pest control strategies.

Chemical Identity and Properties

Prodlure is the common name for the organic compound (E,Z)-7,9-dodecadien-1-yl acetate. It is a key component of the sex pheromone blend for several moth species, most notably the European grapevine moth (*Lobesia botrana*) and is also used in monitoring and mating disruption programs for the codling moth (*Cydia pomonella*).^{[1][2][3]} The precise stereochemistry of the double bonds is critical for its biological activity.

CAS Numbers: 54364-62-4 and 55774-32-8 have been associated with this compound, potentially reflecting different isomeric compositions or registrations.^{[4][5][6]}

The chemical and physical properties of **Prodlure** are summarized in the table below for easy reference and comparison.

Property	Value
Molecular Formula	C ₁₄ H ₂₄ O ₂
Molecular Weight	224.34 g/mol
Appearance	Light-yellow liquid or oil
Boiling Point	112-118 °C at 3 Torr; approximately 309.6 °C (Predicted)
Density	~0.896 g/cm ³
Vapor Pressure	0.00118 mmHg at 25°C
Solubility	Insoluble in water; Soluble in organic solvents like chloroform and methanol
Stability	Sensitive to light and heat. Can isomerize in the presence of sunlight.

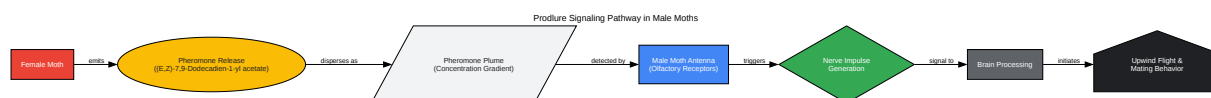
Data compiled from multiple sources.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

Biological Function and Signaling Pathway

Prodlure functions as a sex pheromone, a chemical signal released by a female moth to attract males for mating.[\[1\]](#) The male moth detects the pheromone plume in the air via specialized receptors on its antennae.[\[9\]](#)[\[10\]](#) This detection triggers a nerve impulse, initiating a behavioral cascade that results in the male flying upwind along the concentration gradient of the pheromone to locate the female.[\[9\]](#) This process is often referred to as "mate-seeking behavior."

In pest management, synthetic **Prodlure** is used in a strategy called "mating disruption."[\[1\]](#)[\[2\]](#) [\[10\]](#)[\[11\]](#) High concentrations of the synthetic pheromone are released into the environment from dispensers, creating a state of sensory overload for the male moths. This makes it difficult or impossible for them to locate the natural pheromone plumes of calling females, thus disrupting the mating cycle and reducing the subsequent larval population that damages crops. [\[2\]](#)[\[10\]](#)

Below is a diagram illustrating the signaling pathway from pheromone release to the behavioral response in the male moth.



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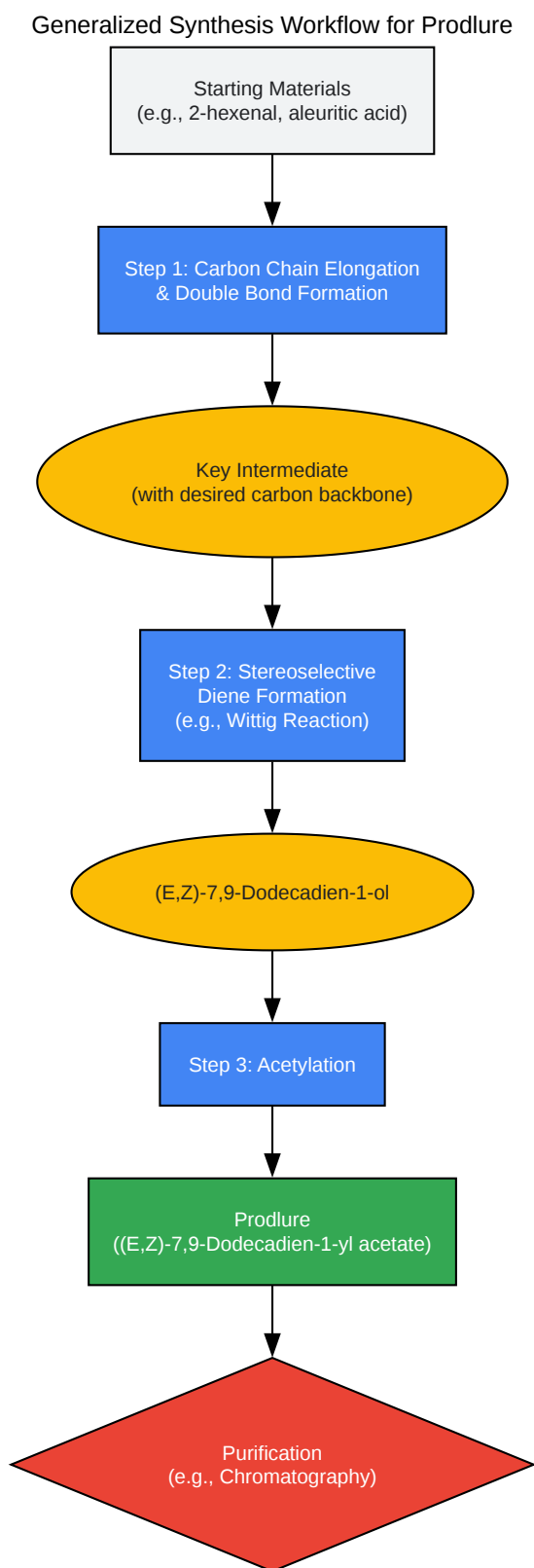
Caption: **Prodlure** signaling from female emission to male behavioral response.

Synthesis of Prodlure

The synthesis of (E,Z)-7,9-dodecadien-1-yl acetate with high stereoselectivity is a key challenge. Various synthetic routes have been developed, often involving Wittig reactions or acetylenic coupling to construct the conjugated diene system with the correct (E,Z) geometry.

One patented method highlights a two-step synthesis with high yield and selectivity, starting from 2-hexenal.^{[12][13]} Another approach utilizes aleuritic acid as a common starting material.^[14] These multi-step syntheses require careful control of reaction conditions to achieve the desired isomeric purity, as the other stereoisomers are biologically inactive.

The diagram below outlines a generalized synthetic workflow for **Prodlure**.



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Caption: A generalized workflow for the chemical synthesis of **Prodlure**.

Experimental Protocols: Electroantennography (EAG)

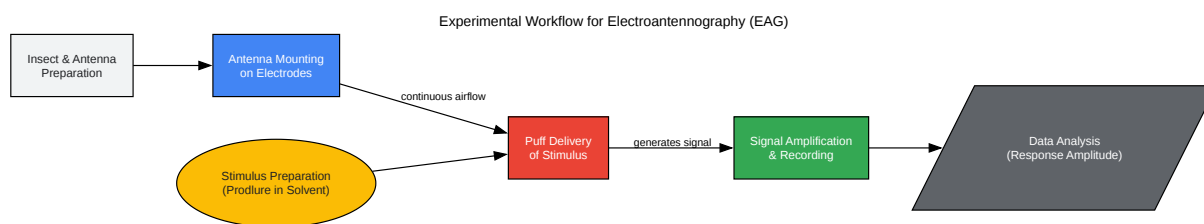
Electroantennography (EAG) is a widely used electrophysiological technique to measure the olfactory response of an insect's antenna to volatile compounds.^[15] It is a crucial tool for screening the biological activity of pheromones and other semiochemicals.

Objective: To measure the electrical response of a male moth's antenna to synthetic **Prodlure**.

Methodology:

- **Antenna Preparation:** A male moth is immobilized, and one of its antennae is carefully excised at the base.^{[15][16]}
- **Electrode Placement:** The excised antenna is mounted between two electrodes using a conductive gel. The recording electrode is placed in contact with the distal end of the antenna, and the reference electrode is in contact with the basal end.^{[15][16]}
- **Stimulus Delivery:** A purified and continuous stream of air is passed over the antenna. A puff of air containing a known concentration of **Prodlure** is injected into this airstream for a short duration (e.g., 0.5 seconds).
- **Signal Recording:** The electrodes are connected to an amplifier, which records the change in electrical potential (the EAG response) generated by the antenna upon stimulation. The signal is then digitized and recorded by a computer.
- **Data Analysis:** The amplitude of the EAG response (in millivolts) is measured. Responses to **Prodlure** are compared to a negative control (solvent only) and a positive control (a known standard compound).

The workflow for a typical EAG experiment is depicted below.



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Caption: A simplified workflow of an electroantennography experiment.

This technical guide provides foundational information on **Prodlure** for professionals engaged in chemical ecology, drug development, and advanced pest management. The provided data and diagrams offer a structured understanding of its chemical properties, biological significance, synthesis, and methods for its evaluation.

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